

Synthesis of Aluminum Phenoxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Aluminum phenoxide

Cat. No.: B078509

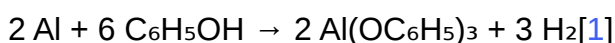
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Introduction

Aluminum phenoxide, also known as aluminum triphenolate, is an important organoaluminum compound with significant applications in industrial and academic research. It serves as a key catalyst in the alkylation of phenols to produce various alkylphenols, which are precursors to antioxidants, surfactants, and other valuable chemicals. This technical guide provides an in-depth overview of the synthesis of **aluminum phenoxide** from aluminum and phenol, detailing experimental protocols, reaction parameters, and relevant mechanistic pathways. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Reaction Overview

The most direct synthesis of **aluminum phenoxide** involves the reaction of metallic aluminum with phenol. The overall reaction is as follows:



This reaction can be facilitated by the presence of a catalyst and is influenced by factors such as temperature, pressure, and the purity of the reactants. Alternative methods involve the use of aluminum alkoxides or organoaluminum compounds as starting materials.

Experimental Protocols

Several methods for the synthesis of **aluminum phenoxide** have been reported. The following sections detail the key experimental procedures.

Method 1: Direct Reaction of Aluminum and Phenol

This method involves the direct reaction of aluminum metal with molten phenol.

Experimental Procedure:

- In a reaction vessel, 8100 parts by weight of phenol are combined with 27 parts by weight of aluminum metal.^[2]
- The vessel is sealed and heated to approximately 150°C to initiate the formation of aluminum triphenoxide.^[2]
- The reaction progress can be monitored by the evolution of hydrogen gas.
- Once the reaction is complete, the resulting **aluminum phenoxide** can be used directly as a catalyst concentrate.^[2]

Reaction Parameters:

Parameter	Value	Reference
Reactants	Aluminum metal, Phenol	^[2]
Reactant Ratio (Phenol:Al)	~203:1 (mole ratio)	^[2]
Temperature	150°C	^[2]

Method 2: Catalyzed Synthesis from Aluminum and Phenol

The reactivity of aluminum can be enhanced by using a catalyst to disrupt the passivating oxide layer on the metal surface.

Experimental Procedure:

- To a flask containing an excess of phenol (4.3 moles) and a solvent such as dried tetrahydrofuran (THF) (2 L), add aluminum (1 mole).
- Introduce a catalytic amount of mercuric chloride (0.001 mole).[3]
- The mixture is refluxed for 24 hours under an inert nitrogen atmosphere with continuous stirring.[3]
- After the reaction, the solvent and excess phenol are removed by vacuum distillation to yield **aluminum phenoxide**. The product is not further purified by vacuum distillation as it is prone to decomposition upon heating.[3]

Reaction Parameters:

Parameter	Value	Reference
Reactants	Aluminum, Phenol	
Catalyst	Mercuric Chloride (HgCl ₂)	[3]
Reactant Ratio (Al:Phenol:HgCl ₂)	1 : 4.3 : 0.001 (mole ratio)	[3]
Solvent	Tetrahydrofuran (THF)	[3]
Temperature	Reflux	[3]
Reaction Time	24 hours	[3]
Atmosphere	Nitrogen	[3]
Yield	80-95% (for various alkoxides)	[4]

Method 3: Synthesis from Organoaluminum Reagents

Aluminum phenoxide can also be prepared by the reaction of phenol with organoaluminum compounds like triethylaluminum.

Experimental Procedure:

- A phenol alkylation mixture is prepared using 177.5 parts of phenol and 1.06 parts of triethylaluminum.[5][6]
- The triethylaluminum reacts with phenol to form **aluminum phenoxide** in situ.[5][6]
- This mixture is then typically used directly in subsequent reactions, such as the alkylation of phenol with isobutylene.[5][6]

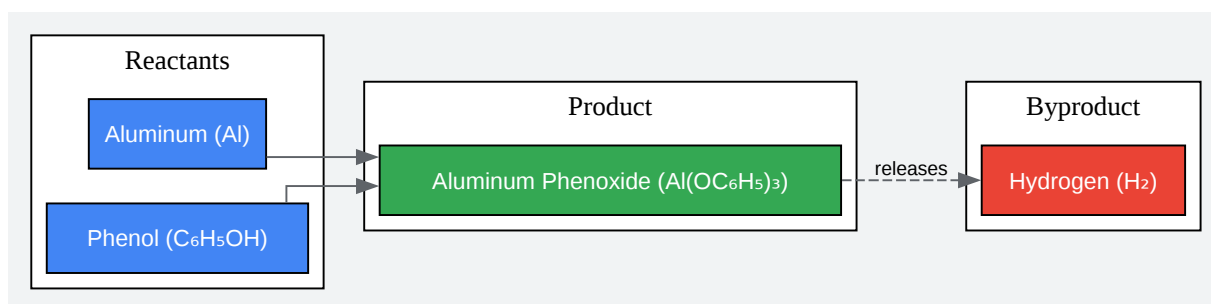
Reaction Parameters:

Parameter	Value	Reference
Reactants	Triethylaluminum, Phenol	[5][6]
Reactant Ratio	1.06 parts triethylaluminum to 177.5 parts phenol	[5][6]

Reaction Pathways and Mechanisms

The synthesis of **aluminum phenoxide** from aluminum and phenol proceeds via a direct reaction where the acidic proton of the phenol's hydroxyl group reacts with the aluminum metal. This reaction is an oxidation-reduction process where aluminum is oxidized and protons are reduced to hydrogen gas.

The use of **aluminum phenoxide** as a catalyst in phenol alkylation, such as the Friedel-Crafts reaction, involves the activation of an electrophile by the aluminum center.

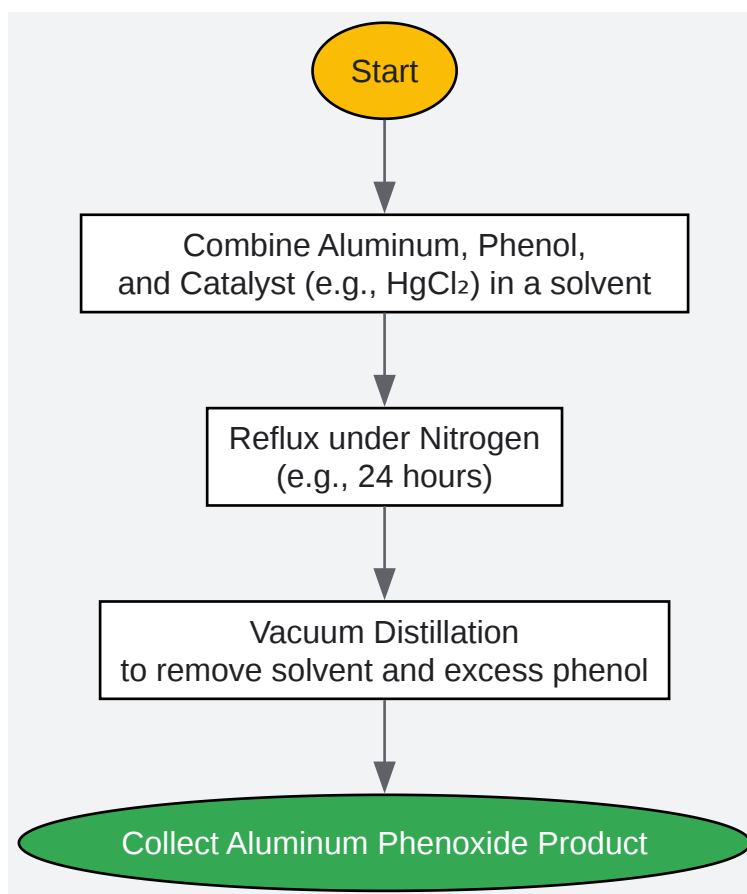


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Caption: Direct synthesis of **aluminum phenoxide** from aluminum and phenol.

Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis of **aluminum phenoxide**, particularly when a catalyst is employed.



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Caption: A generalized experimental workflow for catalyzed synthesis.

Safety Considerations

Aluminum phenoxide is reactive with moisture and air, leading to hydrolysis and the formation of aluminum hydroxide and phenol.[7] Therefore, it should be handled under an inert atmosphere. The synthesis may also involve flammable solvents and the evolution of hydrogen gas, requiring appropriate safety precautions. When mercuric chloride is used as a catalyst, extreme caution must be exercised due to its high toxicity.

Conclusion

The synthesis of **aluminum phenoxide** from aluminum and phenol is a fundamental process for generating a versatile catalyst used in various organic transformations. The choice of synthetic method, whether through direct reaction, catalyzed reaction, or from organoaluminum precursors, will depend on the desired purity, scale, and available resources. Careful control of reaction conditions is crucial for achieving high yields and product quality. This guide provides the foundational knowledge for researchers to successfully synthesize and utilize **aluminum phenoxide** in their work.

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References

- 1. Aluminum Phenoxide | High-Purity Research Reagent [benchchem.com]
- 2. prepchem.com [prepchem.com]
- 3. Sciencemadness Discussion Board - Synthesis of Aluminium Phenoxide - Powered by XMB 1.9.11 [sciencemadness.org]
- 4. Generalized synthesis of aluminum hexoxide and aluminum phenoxide [morressier.com]
- 5. prepchem.com [prepchem.com]
- 6. US4929770A - Aluminum phenoxide catalyst removal - Google Patents [patents.google.com]
- 7. CAS 15086-27-8: Aluminum Phenoxide | CymitQuimica [cymitquimica.com]
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